

Application Notes and Protocols: N-Butylformamide in Pharmaceutical Production

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Compound of Interest

Compound Name: *N-Butylformamide*

Cat. No.: *B1215654*

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For Researchers, Scientists, and Drug Development Professionals

N-Butylformamide is a versatile organic compound with significant potential in pharmaceutical synthesis. Its properties as a polar aprotic solvent and a formylating agent make it a valuable tool in the development and manufacturing of active pharmaceutical ingredients (APIs). These application notes provide an overview of its utility, along with detailed protocols for its application in key pharmaceutical synthesis reactions.

Physicochemical Properties and Advantages

N-Butylformamide ($C_5H_{11}NO$) is a colorless liquid that serves as an excellent alternative to more hazardous solvents like N,N-Dimethylformamide (DMF) and N-Methylpyrrolidone (NMP) in certain applications.^{[1][2][3]} Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	101.15 g/mol	[4]
IUPAC Name	N-butylformamide	[4]
Synonyms	Butylformamide, N-n-Butylformamide	[4]
CAS Number	871-71-6	[4]
Density	0.903 g/mL at 25 °C	[5]
Boiling Point	202 °C	[5]
Melting Point	16 °C	[5]
Refractive Index	n _{20/D} 1.433	[5]
Solubility	Soluble in water and common hydrocarbon solvents	[4]

The use of **N-Butylformamide** can offer several advantages in pharmaceutical manufacturing, including a lower toxicity profile compared to some traditional solvents and the potential for milder reaction conditions.[6]

Core Applications in Pharmaceutical Synthesis

N-Butylformamide's primary roles in pharmaceutical production are as a versatile solvent and a reagent in formylation reactions.

- As a Solvent: Its polar aprotic nature makes it suitable for dissolving a wide range of organic and inorganic compounds, facilitating various chemical reactions.[7] It can be particularly useful in processes where traditional solvents like DMF or NMP are restricted due to safety and environmental concerns.[3]
- As a Formylating Agent: **N-Butylformamide** can be used to introduce a formyl group (-CHO) onto a substrate, a crucial step in the synthesis of many pharmaceutical intermediates.[8] This process, known as N-formylation when applied to amines, is fundamental in the creation

of various nitrogen-containing heterocyclic compounds that form the backbone of numerous drugs.

Experimental Protocols

The following protocols are representative examples of how **N-Butylformamide** can be utilized in pharmaceutical synthesis. Researchers should note that these are generalized procedures and may require optimization for specific substrates and scales.

N-Butylformamide can be synthesized via the N-formylation of isobutylamine with formic acid. [\[9\]](#)

Materials:

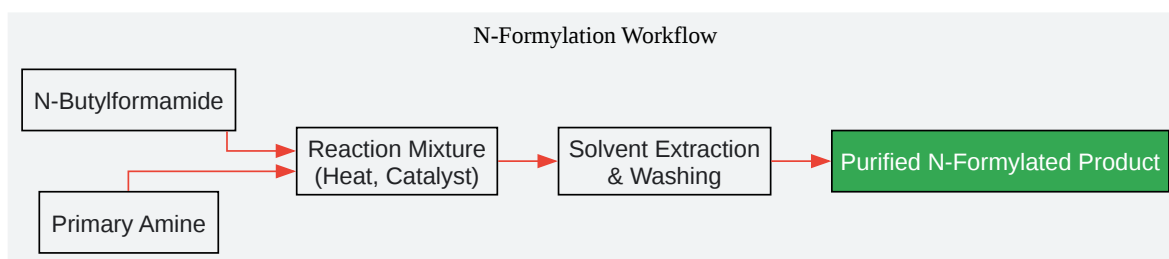
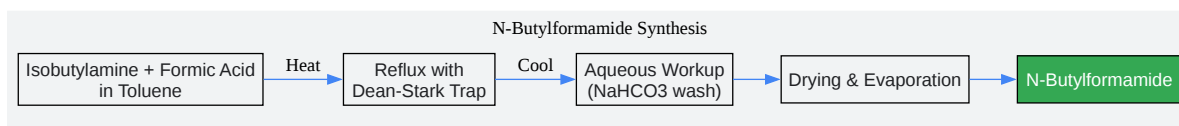
- Isobutylamine
- Formic acid (85% aqueous solution)
- Toluene
- Saturated sodium bicarbonate (NaHCO_3) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add isobutylamine (1.0 equiv), formic acid (1.2 equiv), and toluene (2 mL per mmol of

isobutylamine).

- Heat the reaction mixture to reflux. Water will be collected in the Dean-Stark trap as the reaction proceeds.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete (typically after 4-8 hours), cool the mixture to room temperature.
- Transfer the reaction mixture to a separatory funnel and wash with a saturated solution of sodium bicarbonate to neutralize any excess formic acid.
- Separate the organic layer and dry it over anhydrous sodium sulfate.
- Filter the mixture and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain crude N-isobutylformamide. The product can be further purified by distillation if required.[9]



Safety Precautions

Wear PPE
(Goggles, Gloves, Lab Coat)

Use in Fume Hood

Avoid Skin/Eye Contact
& Inhalation

Have Spill Kit Available

Proper Waste Disposal

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References

- 1. Molecular Solvents – Replacements for DMF, DMAC, NMP - Wordpress [reagents.acscipr.org]
- 2. Reddit - The heart of the internet [reddit.com]
- 3. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]

- 4. N-Butylformamide | C₅H₁₁NO | CID 13376 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. N,N-Dibutylformamide | C₉H₁₉NO | CID 12975 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
- 7. Oxidative N-Formylation of Secondary Amines Catalyzed by Reusable Bimetallic AuPd–Fe₃O₄ Nanoparticles | MDPI [mdpi.com]
- 8. Formylation of Amines - PMC [pmc.ncbi.nlm.nih.gov]
- 9. benchchem.com [benchchem.com]
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